

Essential Safety and Logistical Information for Handling Aplaviroc

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Compound of Interest

Compound Name: *Aplaviroc*

Cat. No.: *B1665140*

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Disclaimer: **Aplaviroc** is an investigational antiretroviral drug whose development was discontinued due to concerns of liver toxicity.[1][2] This document provides guidance on personal protective equipment (PPE) and handling procedures based on general best practices for potent pharmaceutical compounds. Researchers and scientists must consult their institution's Environmental Health and Safety (EHS) department for specific protocols and conduct a thorough risk assessment before handling this substance.

Immediate Safety and Hazard Information

Aplaviroc is a potent, noncompetitive allosteric antagonist of the CCR5 receptor.[3] The primary health concern identified during clinical trials was hepatotoxicity (liver toxicity).[1][2] Therefore, measures to prevent systemic exposure are critical.

Potential Routes of Exposure:

- Inhalation
- Skin contact
- Eye contact
- Ingestion

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **Aplaviroc** in a laboratory setting. This guidance is based on general requirements for handling hazardous chemicals and potent pharmaceutical compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#)

PPE Component	Specification	Purpose
Gloves	Double-gloving with nitrile gloves is recommended. [6]	To prevent skin contact. The outer glove should be removed and disposed of as hazardous waste upon leaving the immediate work area.
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles. [4]	To protect eyes from splashes and aerosols.
Lab Coat	A disposable or dedicated lab coat, preferably with a solid front and tight-fitting cuffs.	To protect clothing and skin from contamination. Should be laundered separately or disposed of as hazardous waste.
Respiratory Protection	An N95 respirator or higher may be necessary when handling powders or if there is a risk of aerosol generation. [5]	To prevent inhalation of the compound. A risk assessment should determine the specific type of respiratory protection required.
Footwear	Closed-toe shoes.	To protect feet from spills.

Operational Plan for Handling Aplaviroc

This section provides a step-by-step guide for the safe handling of **Aplaviroc** from receipt to use in a research setting.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store **Aplaviroc** in a clearly labeled, sealed container in a designated, secure, and well-ventilated area.
- Access to the storage area should be restricted to authorized personnel.

2. Preparation and Handling:

- All handling of **Aplaviroc**, especially of the powdered form, should be conducted within a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
[\[6\]](#)
- Before starting work, ensure all necessary PPE is donned correctly.
- Use dedicated equipment (spatulas, glassware, etc.) for handling **Aplaviroc**. If not disposable, equipment must be decontaminated after use.
- When preparing solutions, add the solvent to the powdered **Aplaviroc** slowly to avoid generating dust.

3. Spill Management:

- In case of a spill, evacuate the area and prevent others from entering.
- If trained and equipped, follow your institution's spill cleanup procedures for potent compounds.
- For a small spill, gently cover the spill with an absorbent material, then wet it to prevent dust generation before carefully scooping it into a labeled hazardous waste container.
- For a large spill, or if you are not equipped to handle it, contact your institution's EHS department immediately.

Disposal Plan

The disposal of **Aplaviroc** and all contaminated materials must be handled as hazardous waste in accordance with institutional and regulatory guidelines.[\[7\]](#)

1. Waste Segregation:

- Solid Waste: All disposable PPE (gloves, lab coats), absorbent materials from spill cleanups, and any other solid materials contaminated with **Aplaviroc** should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **Aplaviroc** should be collected in a sealed, labeled hazardous waste container. Do not pour any **Aplaviroc** solutions down the drain.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for hazardous waste.[6]

2. Waste Disposal Procedure:

- Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.
- Ensure all waste containers are properly labeled with the contents and associated hazards.
- Maintain a record of all disposed of **Aplaviroc** waste.

Experimental Workflow and Safety Precautions

The following diagram illustrates the general workflow for handling **Aplaviroc** in a research setting, emphasizing the integration of safety measures at each step.



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Caption: Workflow for the safe handling of **Aplaviroc**, from preparation to disposal.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Aplaviroc]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665140#personal-protective-equipment-for-handling-aplaviroc]

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